

Para-aminoblebbistatin: A Technical Guide to Solubility in DMSO and Aqueous Buffers

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Compound of Interest

Compound Name: *Para-aminoblebbistatin*

Cat. No.: *B8089293*

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Introduction

Para-aminoblebbistatin, a derivative of blebbistatin, is a widely utilized small molecule inhibitor of non-muscle myosin II ATPase activity.^{[1][2]} Its utility in research, particularly in studies of cytokinesis, cell migration, and blebbing, is well-established.^{[1][2][3]} A critical consideration for its effective use is its solubility in common laboratory solvents. This technical guide provides an in-depth overview of the solubility of **para-aminoblebbistatin** in Dimethyl Sulfoxide (DMSO) and various aqueous buffers, complete with quantitative data, experimental protocols, and visual diagrams to aid in experimental design and execution. The addition of a 4'-amino group significantly enhances the water solubility of **para-aminoblebbistatin** compared to its parent compound, blebbistatin, while also reducing phototoxicity and inherent fluorescence.^{[1][2][4][5]}

Data Presentation: Solubility of Para-aminoblebbistatin

The following tables summarize the quantitative solubility data for **para-aminoblebbistatin** in DMSO and aqueous buffer systems.

Table 1: Solubility in Organic Solvents

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Source(s)
DMSO	~12.5	~40.6	[1]
DMSO	10	~32.5	[2][5]
DMSO	50 (recommended stock)	162.6	[6]
Dimethyl formamide (DMF)	~20	~65.0	[1][2][5]

Molecular Weight of **para-aminoblebbistatin**: 307.4 g/mol [1][5]

Table 2: Solubility in Aqueous Buffers

Aqueous Buffer System	Concentration (mg/mL)	Molar Concentration (μM)	Source(s)
1:1 DMF:PBS (pH 7.2)	~0.5	~1626	[1][2][5]
Water-based buffers with 0.1% DMSO	300 - 420 (equilibrium)	[6]	
Assay buffer with 0.1% DMSO	298 ± 2.5 (equilibrium)	[4]	
Assay buffer with 1% DMSO	426 ± 1.7 (equilibrium)	[4]	

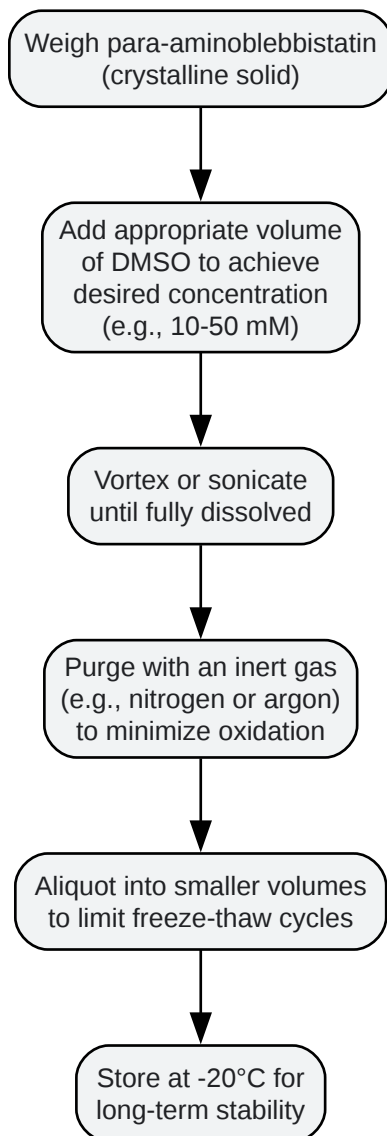
Experimental Protocols

Understanding the methodologies used to determine solubility is crucial for interpreting the data and for designing new experiments. Below are detailed protocols for preparing **para-aminoblebbistatin** solutions and for determining its solubility.

Protocol 1: Preparation of a Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of **para-aminoblebbistatin** in DMSO.

Preparation of Para-aminoblebbistatin Stock Solution in DMSO



Preparation of Aqueous Working Solution

Start with a concentrated para-aminoblebbistatin stock solution in DMSO or DMF



Determine the required final concentration in the aqueous buffer



Add the stock solution to the aqueous buffer of choice (e.g., PBS, HEPES buffer) while vortexing

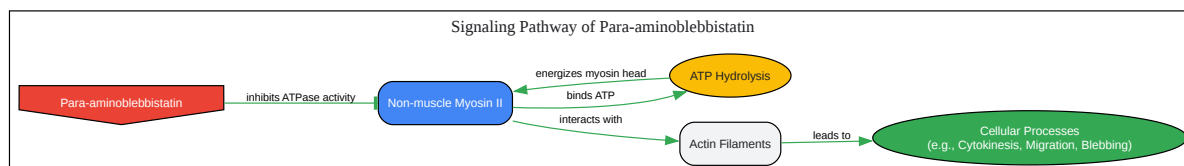
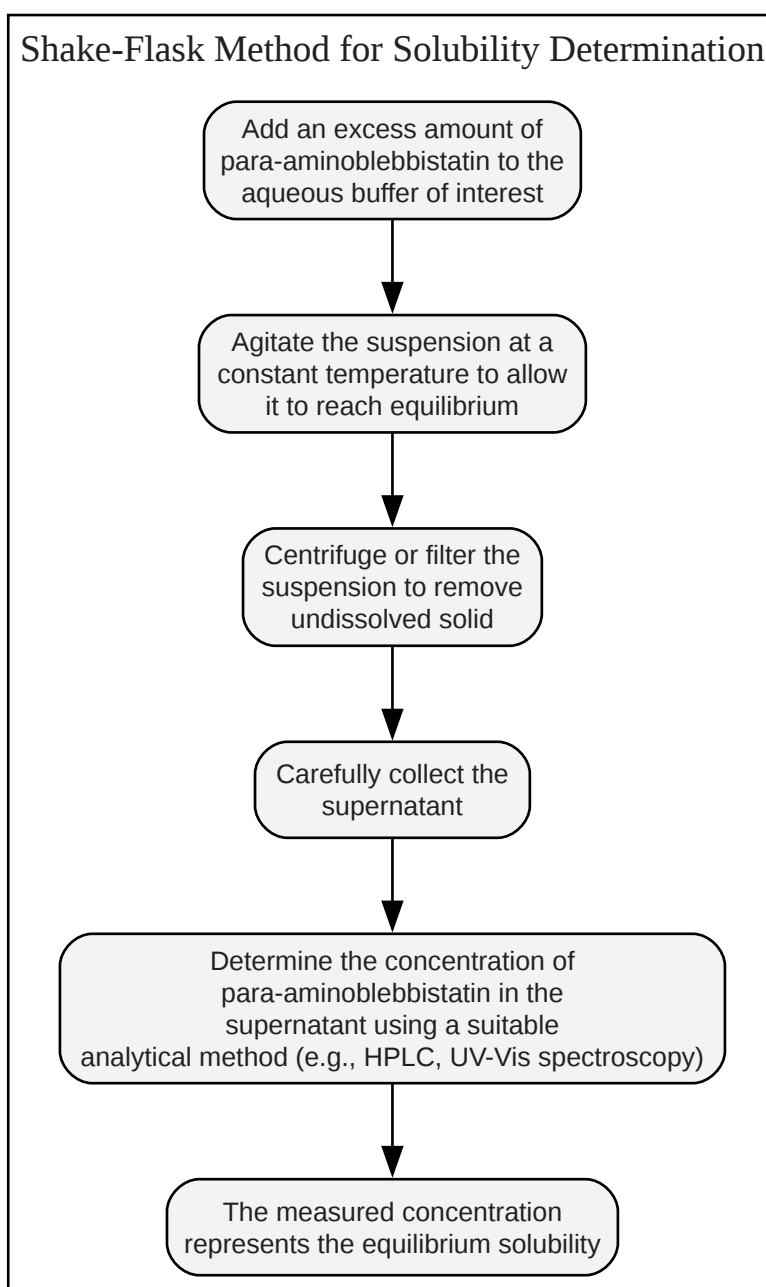


Ensure the final concentration of the organic solvent (DMSO/DMF) is compatible with the intended assay



Use the freshly prepared aqueous solution immediately

Shake-Flask Method for Solubility Determination



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